

Physicochemical characteristics of 1,2-propanediol diacetate

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Compound of Interest

Compound Name: *Propylene glycol diacetate*

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An In-depth Technical Guide to the Physicochemical Characteristics of 1,2-Propanediol Diacetate

For Researchers, Scientists, and Drug Development Professionals

Abstract

1,2-Propanediol diacetate (CAS No. 623-84-7), also known as **propylene glycol diacetate**, is a diester of propylene glycol and acetic acid.[1][2] It is a clear, colorless liquid with a mild, fruity odor.[3][4] This versatile organic compound serves a critical role as a solvent, plasticizer, and coalescing agent in a multitude of industries, including pharmaceuticals, coatings, printing inks, and cosmetics.[4][5] In the pharmaceutical sector, it is particularly valued as a solvent and carrier for active pharmaceutical ingredients (APIs) in oral, topical, and injectable formulations, enhancing the stability and bioavailability of drug products. This guide provides a comprehensive overview of the core physicochemical characteristics of 1,2-propanediol diacetate, offering a foundational resource for formulation scientists and researchers.

Molecular Structure and Identification

Understanding the molecular structure is fundamental to comprehending the behavior and reactivity of 1,2-propanediol diacetate. It consists of a propane backbone with two acetate groups ester-linked at the 1 and 2 positions.

Caption: 2D representation of the 1,2-propanediol diacetate molecule.

Table 1: Chemical Identification

| Identifier | Value | Reference(s) |
|-------------------|---|--------------|
| IUPAC Name | 2-acetyloxypropyl acetate | [6] |
| Synonyms | Propylene glycol diacetate, 1,2-Diacetoxypropane, PGDA | [2][6] |
| CAS Number | 623-84-7 | [1][7] |
| EC Number | 210-817-6 | [6] |
| Molecular Formula | C ₇ H ₁₂ O ₄ | [1][7] |
| Molecular Weight | 160.17 g/mol | [1][7][8] |
| InChI Key | MLHOXUWWKVQEJB- UHFFFAOYSA-N | [9] |

| SMILES | CC(COC(C)=O)OC(C)=O |[9] |

Physicochemical Properties

The utility of 1,2-propanediol diacetate in various applications is dictated by its specific physical and chemical properties. These values are critical for process design, formulation development, and safety assessments.

Table 2: Core Physicochemical Data

| Property | Value | Conditions | Reference(s) |
|--------------------|--------------------------------|------------------|--|
| Appearance | Clear, colorless liquid | Ambient | [3] [4] |
| Odor | Fruity, acetic | Ambient | [3] [10] |
| Melting Point | -31 °C | 1 atm | [1] [3] [8] |
| Boiling Point | 185 - 191 °C | 1 atm / 1013 hPa | [1] [3] [8] |
| Density | 1.05 - 1.06 g/cm ³ | 20 °C | [1] [3] |
| Refractive Index | 1.413 - 1.417 | 20 °C | [1] [8] [11] |
| Vapor Pressure | <1 hPa | 20 °C | [10] [12] |
| Flash Point | 87 °C | Closed Cup | [1] |
| Autoignition Temp. | 431 °C | - | [6] |
| Viscosity | 2.86 mm ² /s | 20 °C | [6] [8] |

| Explosive Limits| 2.8 - 12.7 % (v/v) | - [\[10\]](#) |

Solubility Profile

The solubility of 1,2-propanediol diacetate is a key determinant of its function as a solvent. It is characterized by its miscibility with many organic solvents and slight solubility in water.

- **Water Solubility:** Reported values range from 76 g/L to 100 g/L at 20-25 °C.[\[3\]](#)[\[10\]](#)[\[13\]](#) This moderate aqueous solubility allows for its use in certain aqueous-based formulations.
- **Organic Solvents:** It is soluble in alcohols, ethers, and other common organic solvents.[\[6\]](#)[\[13\]](#) This broad compatibility makes it an excellent choice for dissolving a wide range of APIs and other excipients.

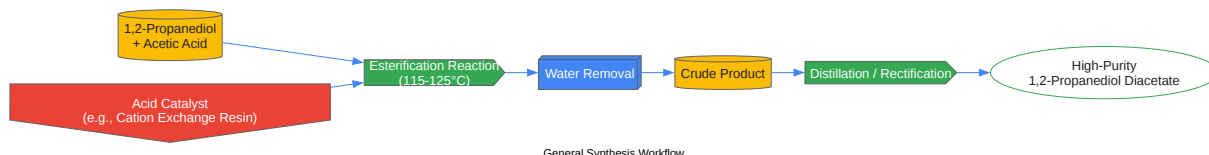
Stability and Reactivity

1,2-Propanediol diacetate is generally stable under standard storage and handling conditions.[\[3\]](#)[\[14\]](#) However, certain conditions and materials should be avoided to maintain its integrity.

- **Conditions to Avoid:** Exposure to excessive heat, open flames, and ignition sources should be avoided.
- **Incompatible Materials:** It can react with strong acids, strong bases, and strong oxidizing agents.
- **Hazardous Decomposition:** Upon thermal decomposition, it may produce carbon monoxide, carbon dioxide, and irritating fumes.[6] Under intense heating, it can form explosive mixtures with air.

Synthesis and Manufacturing

1,2-Propanediol diacetate is commercially synthesized primarily through the esterification of 1,2-propanediol (propylene glycol) with acetic acid or via the insertion of propylene oxide into acetic anhydride.[15]



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Caption: Simplified workflow for the synthesis of 1,2-propanediol diacetate.

One common method involves the esterification of propylene glycol methyl ether and acetic acid in the presence of a metal ion-modified acidic cation exchange resin catalyst.[15][16] The reaction is typically carried out at elevated temperatures (e.g., 115-125 °C), followed by distillation of the crude product to achieve high purity.[16]

Analytical Methodologies and Protocols

The characterization and quality control of 1,2-propanediol diacetate rely on standardized analytical techniques.

Purity Assessment by Gas Chromatography (GC)

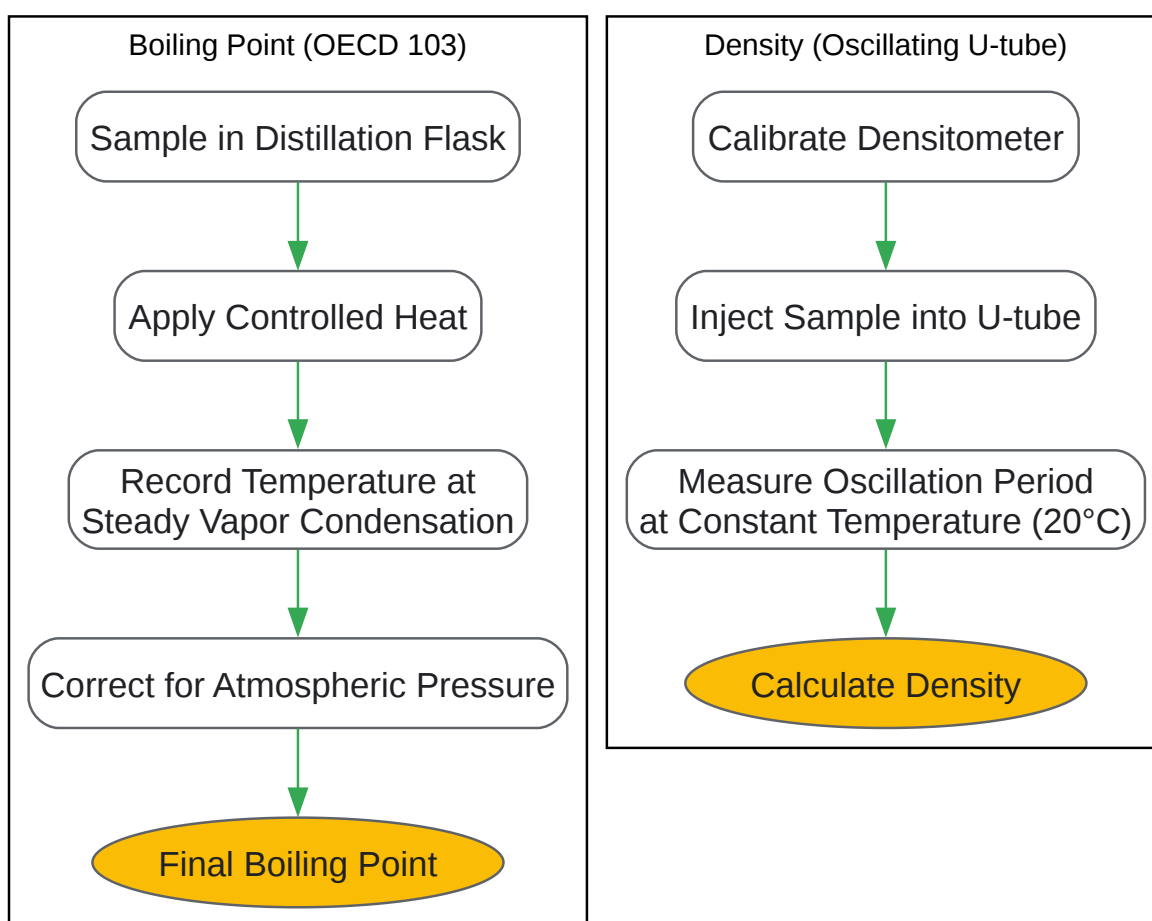
Gas chromatography is the primary method for determining the assay and impurity profile of 1,2-propanediol diacetate.

Protocol: Gas Chromatography (GC-FID)

- System Preparation:
 - Instrument: Gas chromatograph equipped with a Flame Ionization Detector (FID).
 - Column: A suitable capillary column, such as one with a polyethylene glycol stationary phase.
 - Carrier Gas: Helium or Nitrogen at a constant flow rate.
 - Temperatures: Set injector and detector temperatures (e.g., 250 °C).
 - Oven Program: Implement a temperature gradient suitable for separating the analyte from potential impurities and residual solvents (e.g., start at 50 °C, ramp to 220 °C).
- Sample and Standard Preparation:
 - Prepare a standard solution of high-purity 1,2-propanediol diacetate in a suitable solvent (e.g., methanol or acetone) at a known concentration.
 - Prepare the sample solution by diluting the test material in the same solvent to a similar concentration.
- Injection and Analysis:
 - Inject a fixed volume (e.g., 1 µL) of the standard and sample solutions into the GC system.
 - Record the chromatograms.
- Data Interpretation:

- Identify the peak corresponding to 1,2-propanediol diacetate based on the retention time of the standard.
- Calculate the assay (purity) by comparing the peak area of the analyte in the sample to that of the standard, or by area percent normalization (Assay \geq 99.0%).
- Identify and quantify impurities against known reference standards or as a percentage of the total area.

Determination of Physical Properties



Workflow for Key Property Determination

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Caption: Standard workflows for determining boiling point and density.

Protocol: Boiling Point Determination (OECD Guideline 103)

- **Apparatus:** Use a standard distillation apparatus with a heating mantle, distillation flask, condenser, and calibrated thermometer.
- **Procedure:** Place the sample in the flask with boiling chips. Heat the flask gently.
- **Measurement:** Record the temperature when the liquid and vapor are in equilibrium and vapor is steadily condensing on the thermometer bulb. This is the boiling point.
- **Correction:** Correct the observed boiling point to standard pressure (1013 hPa) if the measurement was made at a different atmospheric pressure.

Applications in Research and Drug Development

The favorable physicochemical and toxicological profile of 1,2-propanediol diacetate makes it a valuable excipient in the pharmaceutical industry.^[4]

- **Solvent and Co-Solvent:** Its ability to dissolve poorly water-soluble APIs is its primary application. It is used in oral solutions, soft gelatin capsules, and injectable formulations.
- **Carrier:** It acts as a carrier for active ingredients in topical and transdermal delivery systems, such as creams and ointments.
- **Plasticizer:** In the manufacturing of plastics and polymers, it can be used to increase flexibility and durability.^[4]
- **Flavoring Agent:** In the food industry, it is employed as a flavoring agent and fragrance.

Safety and Handling

1,2-Propanediol diacetate has a low acute toxicity profile, with a high oral LD50 in rats (13530 mg/kg).^[10] However, standard laboratory safety precautions should be observed.

- **Handling:** Use in a well-ventilated area.^[3] Wear appropriate personal protective equipment (PPE), including protective gloves and safety glasses.^[3]

- Storage: Store in a cool, well-ventilated place away from heat and ignition sources.[3] Keep containers tightly closed. Store away from incompatible materials like strong oxidizers, acids, and bases.
- Environmental Impact: The substance is considered readily biodegradable and is not expected to cause long-term adverse effects in the environment.[17]

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